

# Essential Safety and Operational Guidance for Handling Segigratinib Hydrochloride

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## Compound of Interest

Compound Name: Segigratinib hydrochloride

Cat. No.: B15579901

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Segigratinib hydrochloride**. The following procedural guidance outlines the necessary personal protective equipment (PPE), safe handling protocols, and disposal plans to ensure a secure laboratory environment.

**Segigratinib hydrochloride** is a potent compound with significant health hazards. According to safety data sheets, it is classified as harmful if swallowed, toxic in contact with skin, and fatal if inhaled.<sup>[1]</sup> It causes severe skin burns, eye damage, and may provoke an allergic skin reaction.<sup>[1]</sup> Furthermore, it is suspected of causing cancer and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Strict adherence to the following safety protocols is mandatory.

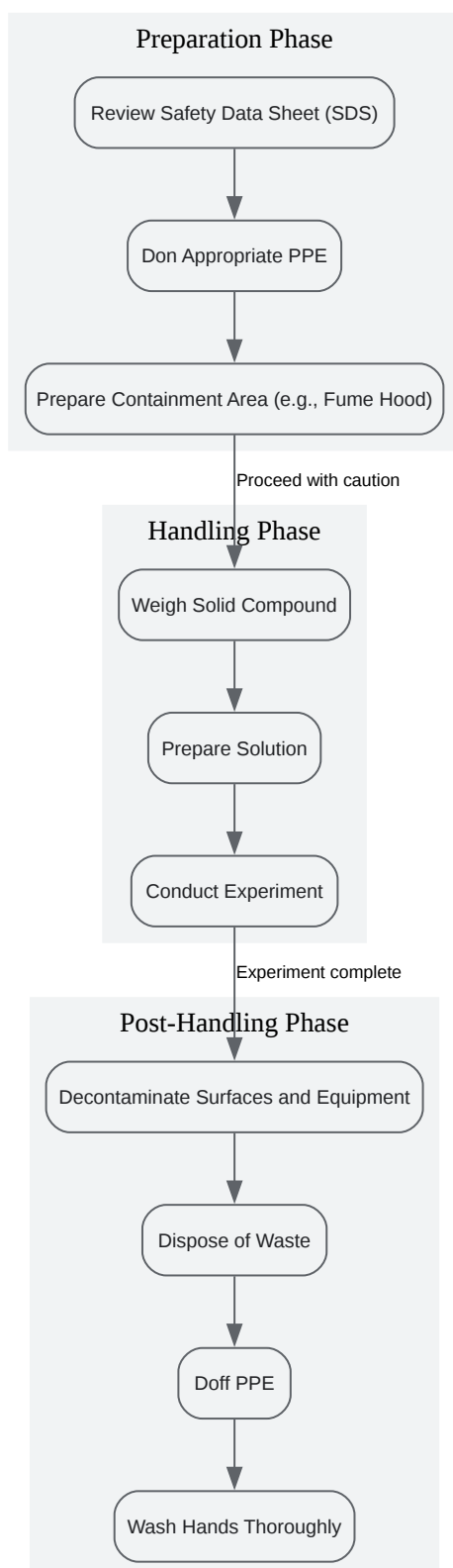
## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against exposure to **Segigratinib hydrochloride**. The following table summarizes the required PPE for various handling procedures.

PPE Category	Equipment Specification	Areas of Use
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. A face shield is required when handling larger quantities or if there is a significant splash risk.	Mandatory in all areas where Segigratinib hydrochloride is handled.
Hand Protection	Chemically resistant, disposable nitrile gloves. Double gloving is recommended when handling the pure substance or concentrated solutions.	Mandatory for all handling procedures, including weighing, solution preparation, and administration.
Respiratory Protection	A NIOSH-approved N100 respirator or a powered air-purifying respirator (PAPR) should be used when handling the powder outside of a certified chemical fume hood or containment enclosure.	Required for weighing and handling of the solid compound.
Body Protection	A disposable, solid-front, back-tying gown with elastic cuffs or a lab coat. Additional protective clothing may be required based on the scale of the operation.	Mandatory in all areas where Segigratinib hydrochloride is handled.

## Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Segigratinib hydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Segigratinib Hydrochloride**.

# Experimental Protocols: Handling and Disposal Procedures

The following are step-by-step procedures for key operations involving **Segigratinib hydrochloride**.

## 1. Receiving and Storing the Compound

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a cool, well-ventilated, and locked area.[\[2\]](#)
- Keep the container tightly sealed and away from direct sunlight and sources of ignition.[\[2\]](#)

## 2. Weighing the Solid Compound

- All weighing of the powdered form of **Segigratinib hydrochloride** must be conducted within a certified chemical fume hood or a containment glove box to avoid inhalation of the dust.
- Wear all recommended PPE, including respiratory protection.
- Use dedicated spatulas and weigh boats. Clean them thoroughly after use or dispose of them as hazardous waste.

## 3. Preparing Solutions

- Solution preparation should be performed in a chemical fume hood.
- When dissolving the compound, add the solvent slowly to the solid to minimize aerosol formation.
- Clearly label all solutions with the compound name, concentration, date, and appropriate hazard symbols.

## 4. Decontamination Procedures

- All surfaces and equipment that have come into contact with **Segigratinib hydrochloride** must be decontaminated.

- Use a suitable decontamination solution (e.g., a solution of detergent and water, followed by a solvent rinse such as ethanol) to wipe down all surfaces.
- Dispose of all cleaning materials as hazardous waste.

## 5. Disposal Plan

- All waste materials, including empty containers, contaminated PPE, and cleaning materials, must be disposed of as hazardous chemical waste.
- Do not empty into drains.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.[4] Collect waste in a designated, sealed, and clearly labeled container.

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